

Application Notes: Intracerebroventricular Administration of Apelin-12

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Compound of Interest

Compound Name: *Apelin-12*
Cat. No.: *B15602590*

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Introduction

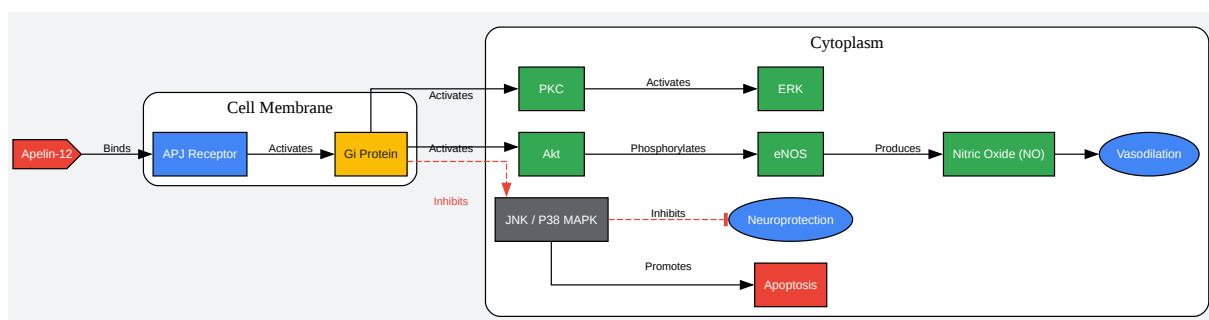
Apelin is an endogenous peptide that serves as the ligand for the G-protein coupled receptor, APJ.[1][2] It exists in several active isoforms, with **Apelin-12** being one of the shorter, potent forms.[2][3] The Apelin/APJ system is widely distributed throughout the central nervous system and peripheral tissues, playing significant roles in various physiological processes. These include the regulation of blood pressure, cardiac contractility, angiogenesis, and energy metabolism.[1][4] Recent studies have highlighted the neuroprotective effects of **Apelin-12**, particularly its ability to inhibit apoptosis-related signaling pathways in the brain, making it a molecule of interest for neurological research.[5] Intracerebroventricular (ICV) injection is a critical technique that allows for the direct administration of peptides like **Apelin-12** into the brain's ventricular system, bypassing the blood-brain barrier to study its central effects.

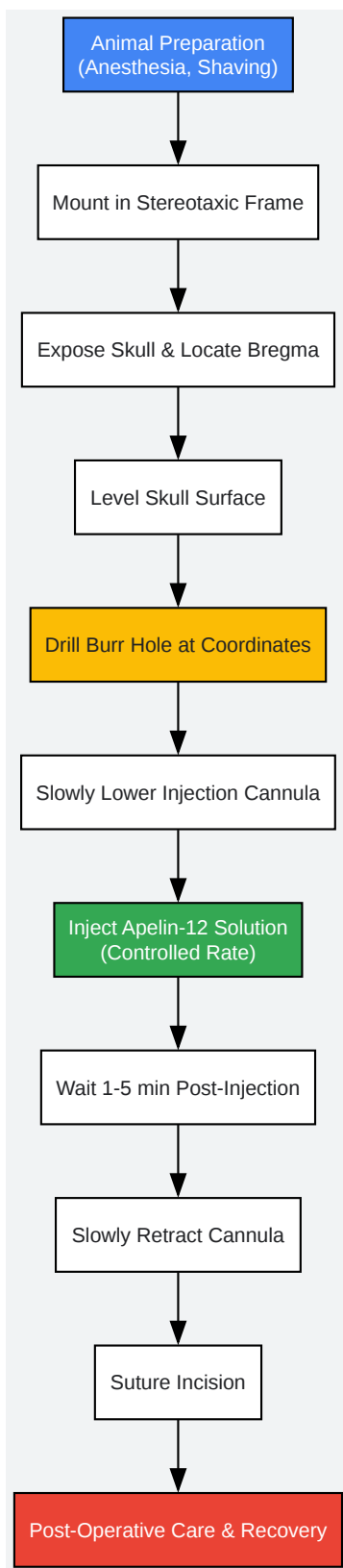
These application notes provide a comprehensive protocol for the ICV injection of **Apelin-12** in rodent models, intended for researchers, scientists, and drug development professionals.

Apelin-12 Signaling Pathway

Apelin-12 exerts its effects by binding to the APJ receptor, a Class A GPCR. This interaction activates several downstream intracellular signaling cascades. The receptor is coupled to a

pertussis toxin-sensitive Gi protein.[1][4] Activation leads to the stimulation of pathways including Protein Kinase C (PKC) and the Extracellular signal-Regulated Kinase (ERK) pathway.[1] Furthermore, the Apelin/APJ system can activate the Akt pathway, which in turn phosphorylates endothelial nitric oxide synthase (eNOS) to promote nitric oxide (NO) release, a key factor in vasodilation.[1] In the context of neuroprotection, **Apelin-12** has been shown to inhibit the activation of JNK and P38 MAPK signaling pathways, which are associated with apoptosis.[5]





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